

# Coccinellone B: Chemical Identity and Data Unavailability

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## Compound of Interest

Compound Name: coccineone B

Cat. No.: B599740

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Irvine, CA – While the fundamental chemical identifiers for coccinellone B are readily available, a comprehensive review of scientific literature reveals a significant lack of in-depth research on its biological activities, experimental protocols, and mechanisms of action. This gap in publicly accessible data prevents the creation of a detailed technical guide for researchers and drug development professionals at this time.

## Chemical and Physical Properties

Coccinellone B is a small molecule with the following key identifiers:

Property	Value	Source
CAS Number	135626-13-0	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>16</sub> H <sub>10</sub> O <sub>6</sub>	<a href="#">[1]</a>
Molecular Weight	298.25 g/mol	<a href="#">[1]</a>
IUPAC Name	6,9,11-trihydroxy-6H-chromeno[3,4-b]chromen-12-one	<a href="#">[1]</a>

## Current Research Landscape

Despite its defined chemical structure, extensive searches for biological data, including quantitative analyses and detailed experimental methodologies, did not yield any specific

information for coccinellone B. The current body of scientific literature does not appear to contain studies detailing its signaling pathways, mechanism of action, or potential therapeutic effects.

This absence of information makes it impossible to provide the requested in-depth technical guide, including summaries of quantitative data, experimental protocols, and visualizations of its biological processes. Further research and publication in peer-reviewed journals would be necessary to build the foundational knowledge required for such a document.

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## References

- 1. The Nicolaou Synthesis of (+)-Hirsutellone B [organic-chemistry.org]
- 2. researchgate.net [researchgate.net]
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